

# An In-depth Technical Guide on 1-Boc-3-Formyl-6-methoxyindole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Boc-3-Formyl-6-methoxyindole

Cat. No.: B113081

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **1-Boc-3-Formyl-6-methoxyindole**, a key heterocyclic building block used in various chemical syntheses. The indole nucleus is a prevalent scaffold in numerous biologically active natural products and synthetic compounds. The strategic placement of methoxy and protected formyl groups on the indole ring makes this compound a versatile intermediate in the development of novel therapeutic agents.

## Molecular Data

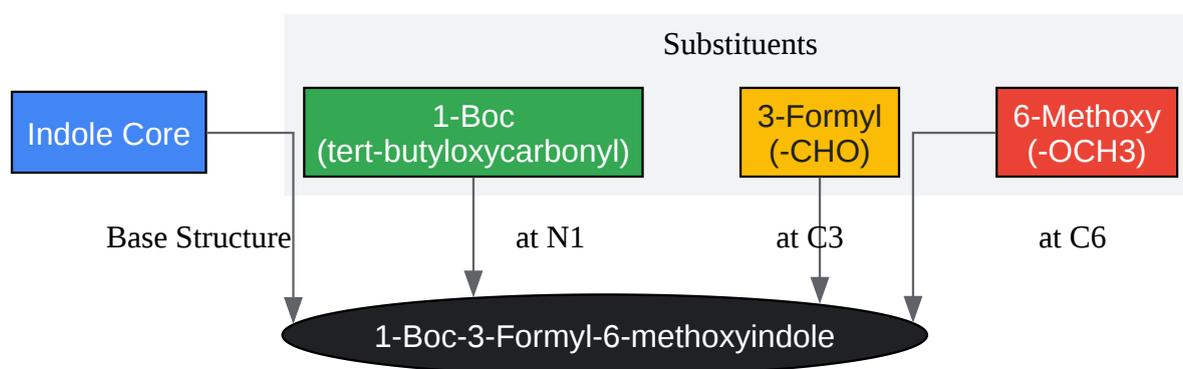
The fundamental molecular properties of **1-Boc-3-Formyl-6-methoxyindole** are summarized below. These values are essential for stoichiometric calculations in reaction planning and for analytical characterization.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>17</sub> NO <sub>4</sub>	[1][2][3]
Molecular Weight	275.12 g/mol	[1]
	275.30 g/mol	[2]
CAS Number	847448-73-1	[1][2][3]

Note: Slight variations in molecular weight can arise from differences in isotopic abundance considerations by various data providers.

## Structural Elucidation

The chemical name "**1-Boc-3-Formyl-6-methoxyindole**" describes the specific arrangement of functional groups attached to the core indole structure. The diagram below illustrates the logical relationship between these components, which define the molecule's reactivity and steric properties.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. thoreauchem.com [thoreauchem.com]
- 2. 847448-73-1|1-Boc-3-Formyl-6-methoxyindole|BLD Pharm [bldpharm.com]
- 3. pschemicals.com [pschemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 1-Boc-3-Formyl-6-methoxyindole]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b113081#1-boc-3-formyl-6-methoxyindole-molecular-weight-and-formula>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)